

# An In-depth Technical Guide to the Chemical Properties of Indium Tribromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Indium tribromide

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## Introduction

**Indium tribromide** ( $\text{InBr}_3$ ), a versatile Lewis acid, has garnered significant attention in various fields of chemical research and development. Its unique properties, including its tolerance to water and its catalytic activity in a wide range of organic transformations, make it a compound of considerable interest. This technical guide provides a comprehensive overview of the chemical properties of **Indium tribromide**, with a focus on its synthesis, structure, reactivity, and applications in organic synthesis. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development.

## Physicochemical Properties of Indium Tribromide

**Indium tribromide** is a white to off-white, hygroscopic crystalline solid.<sup>[1][2]</sup> It is commercially available and can be synthesized through the direct reaction of indium metal with bromine.<sup>[3]</sup> Key physical and chemical properties are summarized in the tables below.

## Physical Properties

| Property            | Value   | References |
|---------------------|---|------------|
| Molecular Formula   | InBr <sub>3</sub>                                       | [3]        |
| Molar Mass          | 354.53 g/mol  | [1]        |
| Appearance          | White to off-white hygroscopic powder/crystalline solid | [1][2]     |
| Melting Point       | 436 °C  | [4]        |
| Boiling Point       | 656 °C  | [5]        |
| Density             | 4.96 g/cm <sup>3</sup> at 25 °C                         | [1]        |
| Solubility in Water | 414 g/100 mL at 20 °C                                   | [1]        |

## Thermodynamic Properties

| Property  | Value         | References |
|---|---------------|------------|
| Standard Enthalpy of Formation ( $\Delta_f H^\ominus_{298}$ ) | -428.9 kJ/mol | [1]        |

## Synthesis and Structure

### Experimental Protocol: Synthesis of Indium Tribromide

The primary method for the synthesis of **Indium tribromide** involves the direct combination of elemental indium and bromine.[3] A general laboratory-scale procedure is outlined below, based on the original work by Baxter and Alter.

Materials:

- Indium metal (powder or shavings)
- Liquid bromine
- A reaction tube made of borosilicate glass
- A tube furnace

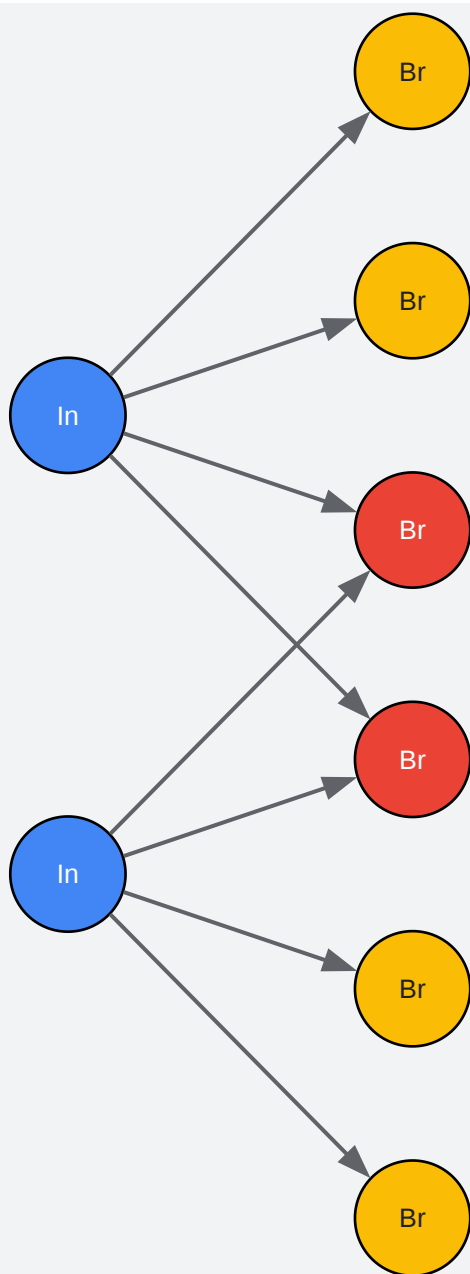
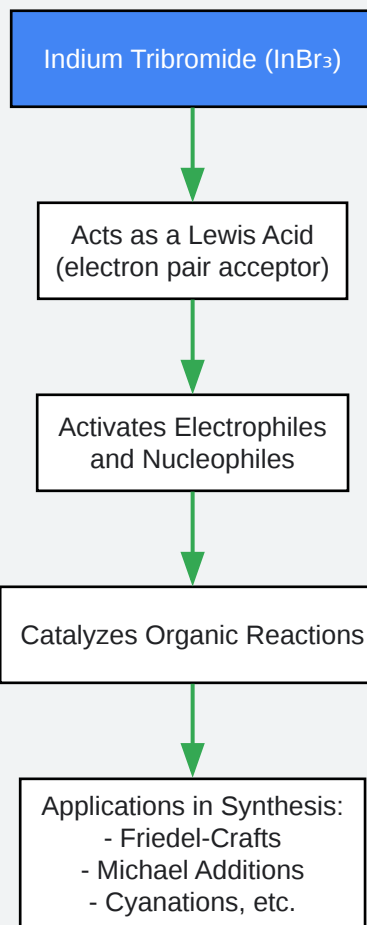
- Inert gas supply (e.g., argon or nitrogen)

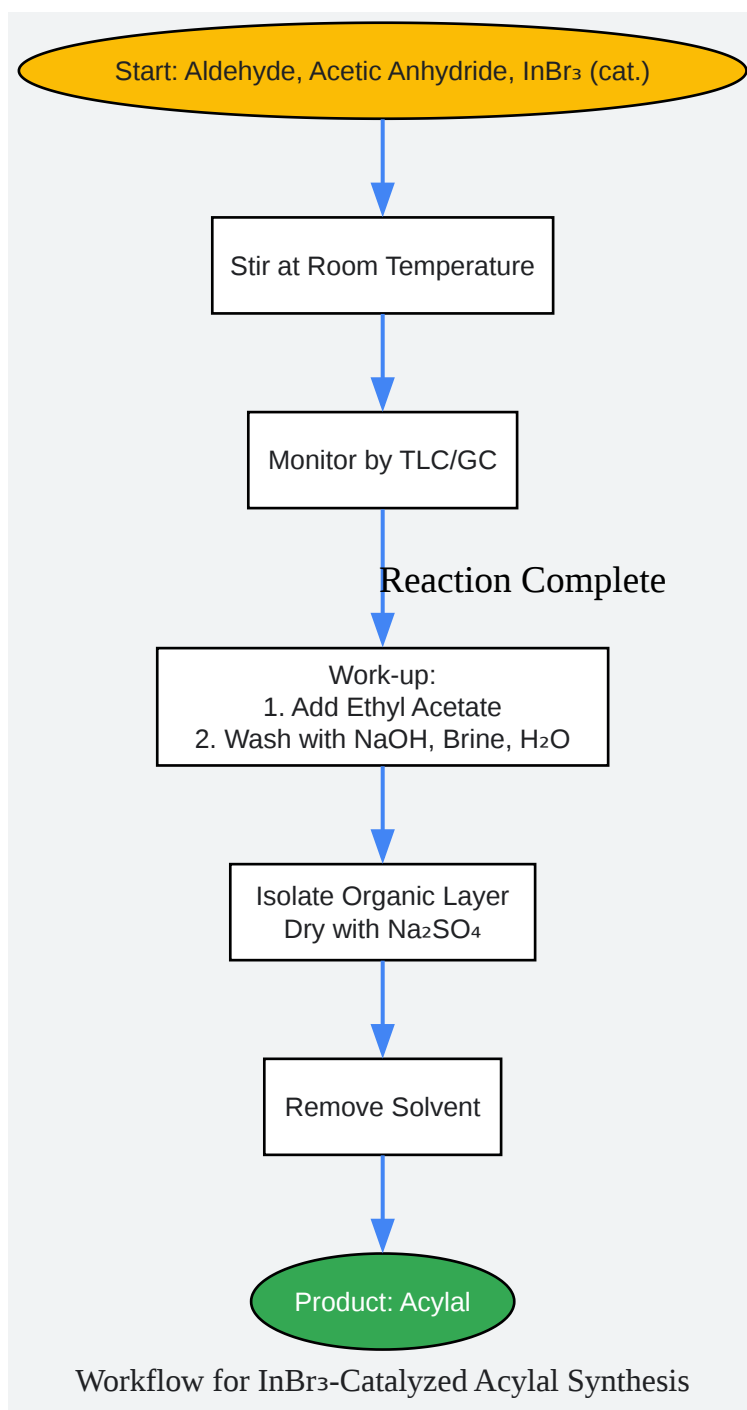
Procedure:

- A weighed amount of indium metal is placed in the reaction tube.
- The tube is flushed with an inert gas to remove air and moisture.
- A stoichiometric amount of bromine is carefully introduced into the tube. The reaction is highly exothermic and should be controlled by cooling the reaction vessel.
- The tube is sealed or connected to a reflux condenser under a positive pressure of inert gas.
- The mixture is gently heated in a tube furnace to initiate and sustain the reaction.
- Once the reaction is complete, the product, **Indium tribromide**, is purified by sublimation under reduced pressure.
- The purified **Indium tribromide** is collected as a white to pale yellow crystalline solid and should be stored in a desiccator due to its hygroscopic nature.

## Crystal and Molecular Structure

In the solid state, **Indium tribromide** adopts a monoclinic crystal structure, isostructural with aluminum trichloride.<sup>[1]</sup> The indium atoms are six-coordinate, forming a layered lattice. In the molten and gaseous phases, **Indium tribromide** exists predominantly as a dimer,  $\text{In}_2\text{Br}_6$ .<sup>[1]</sup> In this dimeric form, two  $\text{InBr}_3$  units are connected by two bridging bromine atoms, with each indium atom being tetrahedrally coordinated.

Dimeric Structure of Indium Tribromide ( $\text{In}_2\text{Br}_6$ )Lewis Acidity and Catalytic Activity of  $\text{InBr}_3$



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Indium Tribromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085924#what-are-the-chemical-properties-of-indium-tribromide]

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